

Essential Safety and Handling Protocols for PQR530

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Compound of Interest

Compound Name: PQR530

Cat. No.: B15543161

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This document provides immediate, essential safety, handling, and disposal information for **PQR530**, a potent dual inhibitor of PI3K α and mTOR. Given the nature of this compound as a pharmacologically active substance, a cautious approach to handling is paramount to ensure personnel safety in the laboratory.

While one Safety Data Sheet (SDS) for **PQR530** indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), other supplier information recommends treating it as potentially hazardous. Therefore, the following guidelines are based on a conservative safety-first principle, ensuring a high level of protection for all laboratory personnel.

Personal Protective Equipment (PPE) for Handling PQR530

All personnel handling **PQR530** in solid or solution form should wear the following minimum personal protective equipment.^{[1][2][3][4]} This is crucial to prevent accidental exposure through skin contact, inhalation, or eye contact.

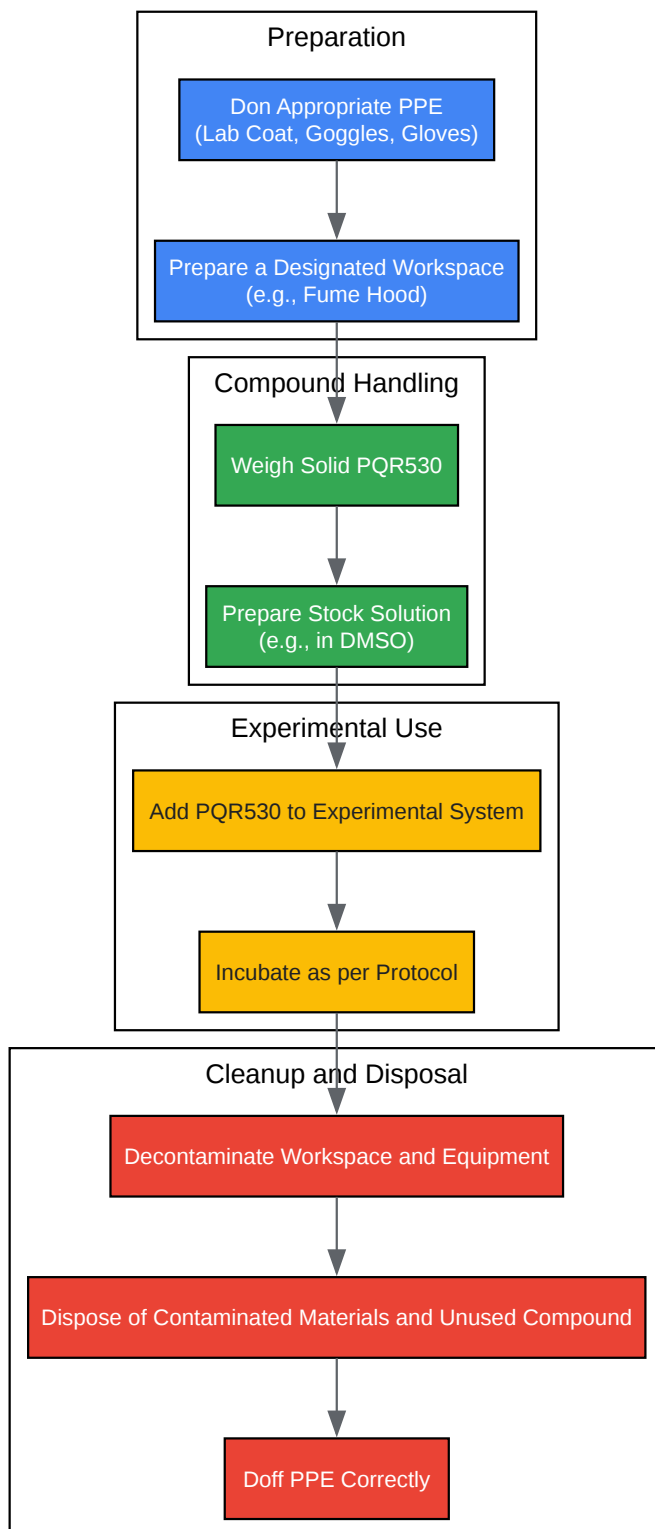
PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles or a Face Shield	Safety goggles should be worn at all times when handling PQR530.[1] A face shield, in addition to goggles, is recommended when there is a risk of splashing, such as when preparing stock solutions.[1]
Hand Protection	Nitrile Gloves	Disposable nitrile gloves are required for handling PQR530. [1][2] If direct contact occurs, gloves should be removed immediately, and hands should be washed thoroughly. For prolonged handling, consider double-gloving.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect skin and personal clothing from potential contamination.[2][3]
Respiratory Protection	Not generally required for small quantities	For handling small quantities in a well-ventilated area, respiratory protection is not typically necessary. However, if there is a risk of aerosolization or if handling larger quantities of the solid compound, a fit-tested N95 respirator or working in a fume hood is recommended.

Operational Plan: Safe Handling and Experimental Workflow

Adherence to a strict operational workflow is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Experimental Workflow for Safe Handling of **PQR530**

PQR530 Safe Handling Workflow

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References

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